

1-Indanol safety and handling precautions

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Compound of Interest

Compound Name: 1-Indanol

Cat. No.: B7721596

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Hazard Identification and Classification

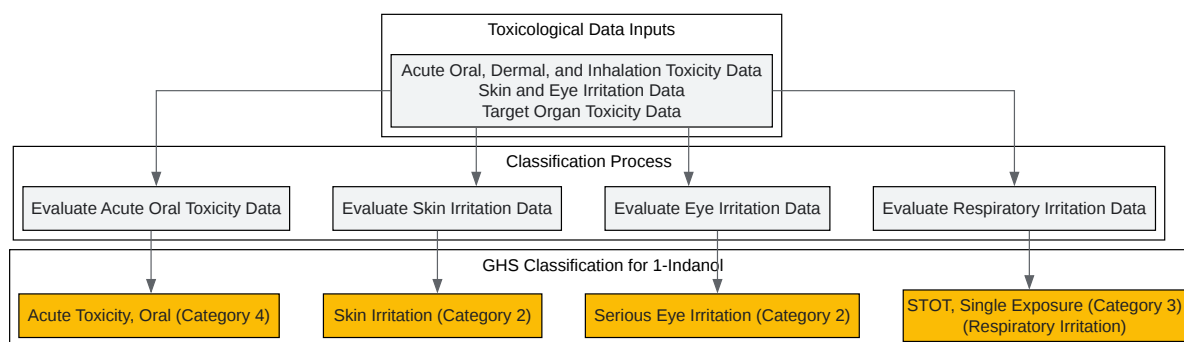
1-Indanol is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[1][3][4]} The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification for **1-Indanol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:^{[1][3][4][5][6][7]}

The following diagram illustrates the logical process for GHS hazard classification based on toxicological data.



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Caption: GHS Hazard Classification Workflow for **1-Indanol**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-indanol** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **1-Indanol**

Property	Value
Molecular Formula	C ₉ H ₁₀ O
Molecular Weight	134.18 g/mol
Appearance	Light yellow to white crystalline solid/powder
Odor	Odorless
Melting Point	50 - 54 °C (122 - 129.2 °F)
Boiling Point	260 °C (500 °F) @ 16 mmHg; 128 °C (262.4 °F) @ 12 mmHg
Flash Point	> 145 °C (> 293 °F)
Autoignition Temperature	460 °C (860 °F)
Solubility	Soluble in water (10 g/L at 20°C), ethanol, and benzene.
pH	7 (10 g/L aqueous solution)

Source:[1][2][3][5][8][9][10]

Safe Handling and Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following handling procedures and personal protective equipment are mandatory.

Engineering Controls

- Work in a well-ventilated area.[5][11] Use only outdoors or in a well-ventilated area.[1][5]
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[11]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][11]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3][5]
- Respiratory Protection: For operations where dust may be generated, a dust mask (type N95, US) or equivalent is recommended.[6][9] In case of insufficient ventilation, wear suitable respiratory equipment.

General Hygiene Practices

- Avoid contact with skin and eyes.[3][12] Do not breathe dust.[3][5][12]
- Wash hands thoroughly after handling.[1][3][5]
- Do not eat, drink, or smoke when using this product.[1][5]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Table 3: First Aid Procedures for **1-Indanol** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3][5] Get medical attention.[3][5]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[3][5] Get medical attention.[3][5]
Inhalation	Remove to fresh air.[3][5] If not breathing, give artificial respiration.[3][5] Get medical attention.[3][5]
Ingestion	Clean mouth with water and drink 2-4 cupfuls of milk or water.[3][5][11] Call a poison center or doctor/physician if you feel unwell.[1][5][7][12]

Source:[1][3][5][7][11][12][13]

Fire and Explosion Hazard Data

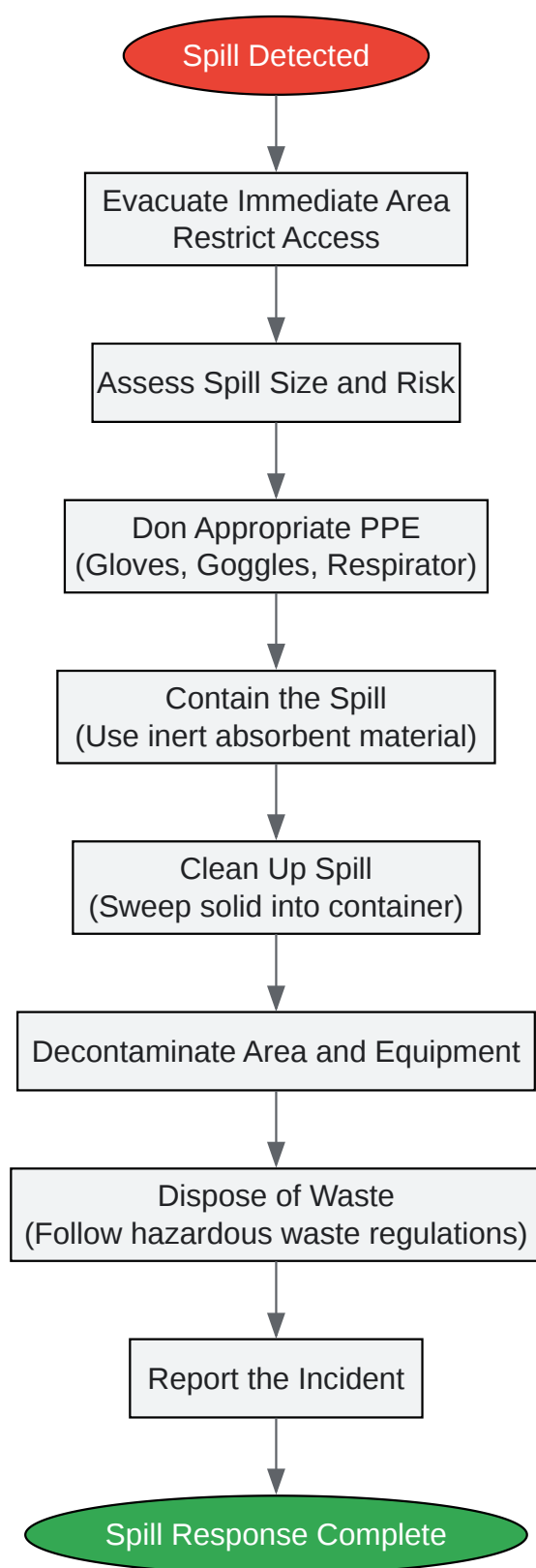
- Flash Point: > 145 °C (> 293 °F)[3][5]
- Autoignition Temperature: 460 °C (860 °F)[3]
- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3][5][12]
- Unsuitable Extinguishing Media: No information available.[3][5]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[3][12]
- Firefighting Precautions: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3][5][12]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation.[\[3\]](#)[\[5\]](#)[\[12\]](#) Use personal protective equipment as required.[\[3\]](#)[\[12\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[5\]](#)
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[3\]](#)[\[5\]](#)[\[12\]](#)

The following diagram outlines a logical workflow for responding to a **1-indanol** spill.



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Caption: Logical Workflow for **1-Indanol** Spill Response.

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)[\[12\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[3\]](#)[\[12\]](#)
- Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[3\]](#)[\[12\]](#) Disposal must be in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)[\[5\]](#)[\[12\]](#)

Experimental Protocols for Toxicological Assessment

The hazard classifications for **1-indanol** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

- Principle: This method uses a stepwise procedure with a small number of animals per step. The outcome of each step determines the next step, allowing for classification of the substance's toxicity.[\[10\]](#)[\[14\]](#)[\[15\]](#)
- Methodology:
 - Animal Selection: Healthy, young adult rats are typically used.[\[13\]](#)
 - Dosing: A single dose of **1-indanol** is administered orally via gavage. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[16\]](#) Body weight is recorded weekly.
 - Endpoint: The number of animals that die within a defined period is used to classify the substance into a GHS category. For Category 4 ("Harmful if swallowed"), the LD₅₀ is estimated to be between 300 and 2000 mg/kg.

Acute Dermal Irritation (Based on OECD Guideline 404)

- Principle: This test evaluates the potential of a substance to cause skin irritation by applying it to the skin of an animal, typically an albino rabbit.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[17\]](#)
- Methodology:
 - Application: A 0.5 g sample of **1-indanol** is applied to a small area of shaved skin (approx. 6 cm²) and covered with a gauze patch.[\[2\]](#)
 - Exposure: The patch is left in place for 4 hours.[\[2\]](#)
 - Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[5\]](#) Observations may continue for up to 14 days to assess reversibility.[\[2\]](#)[\[5\]](#)
 - Scoring: The severity of the skin reactions is scored. A substance is classified as a Category 2 irritant if it produces reversible inflammatory changes.

Acute Eye Irritation (Based on OECD Guideline 405)

- Principle: This test assesses the potential of a substance to cause eye irritation or damage when instilled into the eye of an animal, usually an albino rabbit.[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[18\]](#)[\[19\]](#)
- Methodology:
 - Application: A single dose (e.g., 0.1 mL of a liquid or 0.1 g of a solid) of **1-indanol** is placed into the conjunctival sac of one eye.[\[3\]](#)[\[18\]](#) The other eye serves as a control.[\[3\]](#)[\[8\]](#)[\[18\]](#)
 - Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[6\]](#)[\[19\]](#)
 - Scoring: The degree of eye irritation is scored based on the observed effects. A substance is classified as a Category 2 irritant if it produces reversible eye irritation.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **1-indanol** before use.

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